

# 4-Ethyloctane vs. n-Decane: A Comparative Physicochemical Analysis

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## Compound of Interest

Compound Name: 4-Ethyloctane

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In the landscape of hydrocarbon research and development, particularly within solvent applications and as components in fuel surrogates, a detailed understanding of the physicochemical properties of isomers is paramount. This guide provides a comparative study of **4-ethyloctane** and its straight-chain isomer, n-decane. Both share the same molecular formula,  $C_{10}H_{22}$ , yet their structural differences impart distinct physical characteristics that are critical for their application in various scientific and industrial fields.<sup>[1][2]</sup> This document is intended for researchers, scientists, and drug development professionals seeking a concise, data-driven comparison of these two alkanes.

## Physicochemical Properties: A Tabular Comparison

The following table summarizes the key physicochemical properties of **4-ethyloctane** and n-decane, compiled from various experimental sources. These properties are fundamental to understanding the behavior of these compounds in different environments and applications.

Property	4-Ethyloctane	n-Decane	Unit
Molecular Weight	142.28	142.28	g/mol
Boiling Point	163.6[3][4]	174.2[5]	°C
Melting Point	-87.69[3][4]	-29.7[5]	°C
Density	0.733[3]	0.730	g/cm <sup>3</sup>
Dynamic Viscosity	Not Available	0.850 (at 25°C)[2]	mPa·s
Surface Tension	Not Available	0.0238[2]	N/m
Flash Point	36.5[3]	46[5]	°C
Water Solubility	75.36 (temperature not stated)[3][4]	Insoluble[6]	µg/L
LogP (Octanol/Water Partition Coefficient)	4.00290[3]	5.01[6]	-

## Structural and Application Insights

**4-Ethyloctane**, a branched-chain alkane, exhibits a lower boiling point and a significantly lower melting point compared to the straight-chain n-decane.[3][4][5] This is a direct consequence of its molecular structure; the branching in **4-ethyloctane** hinders the efficient packing of molecules, leading to weaker intermolecular van der Waals forces compared to the more linear and easily stackable n-decane molecules.[7]

The lower flash point of **4-ethyloctane** suggests a higher flammability under ambient conditions.[3][5] Both compounds are nonpolar solvents, with n-decane being practically insoluble in water.[6][8] The LogP value, a measure of lipophilicity, is higher for n-decane, indicating its greater preference for non-aqueous environments.[3][6]

While n-decane is a known component of gasoline and kerosene and is used as a solvent and in chemical synthesis, **4-ethyloctane** is primarily utilized as an organic solvent in industries such as paints, cleaners, and coatings.[6][8]

## Experimental Protocols

The determination of the physicochemical properties presented in this guide relies on established experimental methodologies. Below are brief descriptions of the protocols for key experiments.

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and effective method for determining the boiling point of small quantities of a liquid is the Thiele Tube Method.[\[9\]](#)

- A small sample of the liquid (less than 0.5 mL) is placed in a small test tube or vial.[\[9\]](#)
- An inverted capillary tube, sealed at one end, is placed in the sample vial.[\[9\]](#)
- The vial is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).[\[9\]](#)
- As the temperature rises, the air trapped in the capillary tube expands and escapes as a stream of bubbles.[\[10\]](#)
- The heat is then removed, and the liquid is allowed to cool.[\[10\]](#)
- The boiling point is the temperature at which the liquid is drawn into the capillary tube, indicating that the vapor pressure of the sample is equal to the atmospheric pressure.[\[10\]](#)

## Density Measurement

The density of a liquid, its mass per unit volume, can be accurately determined using a vibrating tube densimeter.[\[11\]](#)[\[12\]](#)

- A U-shaped tube is electronically excited to vibrate at its natural frequency.[\[11\]](#)
- This frequency is dependent on the mass of the tube, which in turn is influenced by the density of the liquid filling it.[\[11\]](#)
- The instrument is calibrated with fluids of known density, such as dry air and pure water.
- The sample is then introduced into the tube, and the new resonant frequency is measured.

- The density of the sample is then calculated based on the change in frequency.[\[11\]](#)

## Viscosity Measurement

The dynamic viscosity of a fluid, a measure of its resistance to flow, is often determined using a capillary viscometer, such as an Ostwald or Ubbelohde viscometer.[\[13\]](#)

- A fixed volume of the liquid is drawn into the upper bulb of the viscometer.
- The time it takes for the liquid to flow through a narrow capillary tube between two marked points under the influence of gravity is measured.[\[13\]](#)
- The kinematic viscosity is calculated from this flow time and the viscometer constant.
- The dynamic viscosity is then obtained by multiplying the kinematic viscosity by the density of the liquid, which must be determined separately.[\[14\]](#)

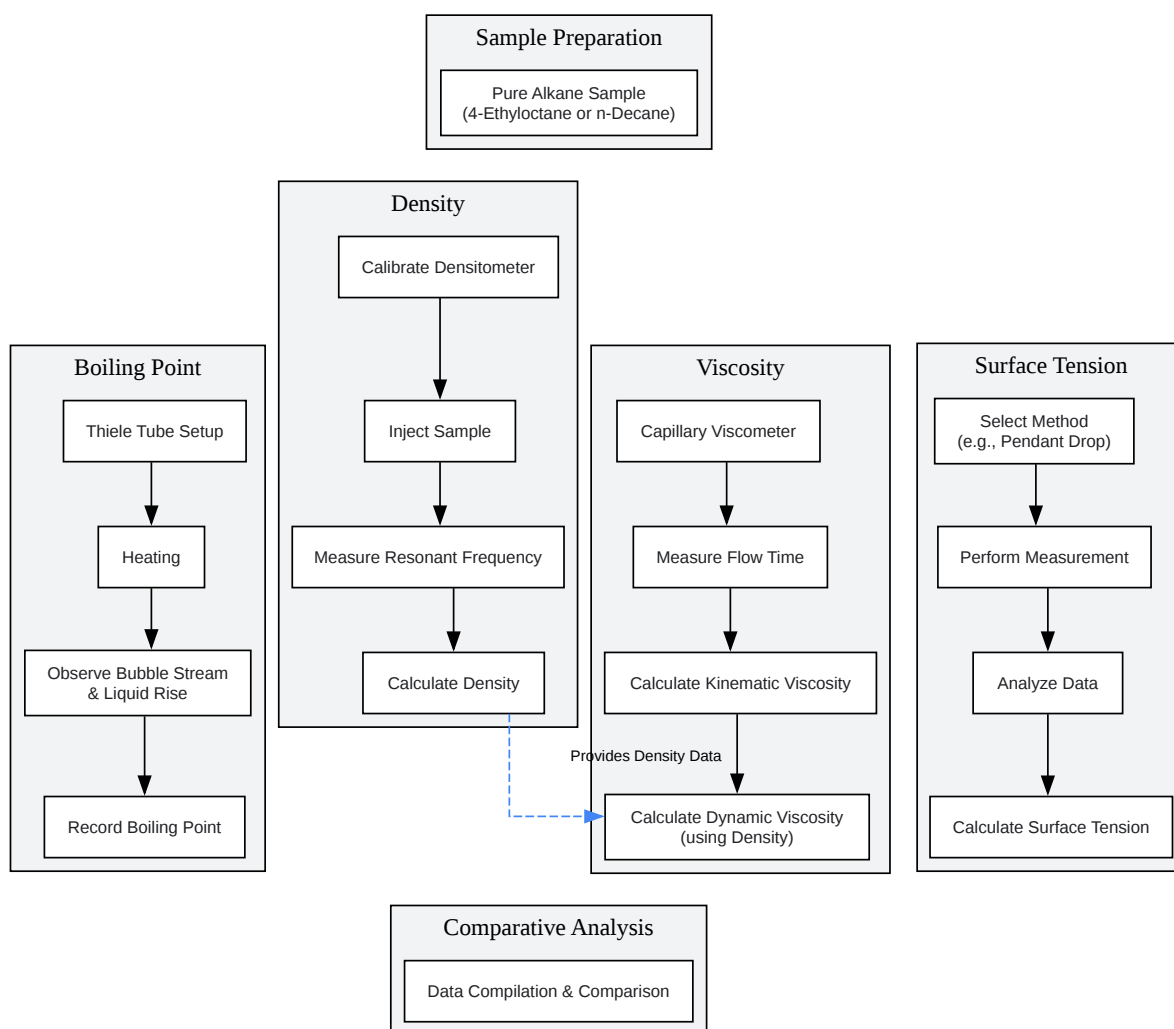
## Surface Tension Measurement

Surface tension, the tendency of a liquid to shrink into the minimum surface area possible, can be measured using various techniques, including the pendant drop method and the capillary wave method.[\[15\]](#)

- **Pendant Drop Method:** A drop of liquid is suspended from the end of a capillary tube. The shape of the drop is determined by the balance between surface tension and gravity. An image of the drop is captured, and its profile is analyzed to determine the surface tension.[\[15\]](#)
- **Capillary Wave Method:** Small-amplitude waves are generated on the surface of the liquid. The wavelength and frequency of these waves are measured, often using laser light scattering. The surface tension can then be calculated from the dispersion relation of the capillary waves.[\[15\]](#)

## Logical Workflow for Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the key physicochemical properties discussed in this guide.



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Fig. 1: Experimental workflow for physicochemical property determination.

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## References

- 1. 4-Ethyloctane | C<sub>10</sub>H<sub>22</sub> | CID 85925 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Decane - Wikipedia [en.wikipedia.org]
- 3. 4-Ethyloctane | lookchem [lookchem.com]
- 4. 15869-86-0 CAS MSDS (4-ETHYLOCTANE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. ICSC 0428 - DECANE [inchem.org]
- 6. Decane | C<sub>10</sub>H<sub>22</sub> | CID 15600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Physical Properties of Alkanes | OpenOChem Learn [learn.openochem.org]
- 8. octane,4-ethyl- [chembk.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. Video: Boiling Points - Concept [jove.com]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. nist.gov [nist.gov]
- 14. thermophysics.ru [thermophysics.ru]
- 15. researchgate.net [researchgate.net]
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